

# Personal protective equipment for handling 1-Heptadecene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Heptadecene

Cat. No.: B7770497

[Get Quote](#)

## Essential Safety and Handling Guide for 1-Heptadecene

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **1-Heptadecene** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe management of this chemical.

## Hazard Identification and Personal Protective Equipment (PPE)

**1-Heptadecene** is a combustible liquid that may cause eye, skin, respiratory, and digestive tract irritation.<sup>[1]</sup> It is also classified as an aspiration hazard, meaning it can be fatal if swallowed and enters the airways.<sup>[2][3][4][5]</sup> The toxicological properties of this substance have not been fully investigated, warranting cautious handling.<sup>[1]</sup>

The following table summarizes the recommended personal protective equipment for handling **1-Heptadecene**.

Operation Scenario	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Routine Handling & Small Quantities (in a fume hood)	Safety glasses with side shields or chemical safety goggles	Chemical-resistant gloves (e.g., nitrile, neoprene)	Laboratory coat	Not generally required with proper ventilation
Large Volume Transfers or Potential for Splashing	Chemical splash goggles and a face shield	Double-gloving with chemical-resistant gloves	Chemical-resistant apron over a laboratory coat	A NIOSH/MSHA approved respirator with organic vapor cartridges may be necessary if ventilation is inadequate or there is a risk of inhalation.[1]

## Operational Plan: Step-by-Step Handling Procedures

### 1. Preparation and Engineering Controls:

- Ensure a safety shower and eyewash station are readily accessible and in good working order.[1]
- All work with **1-Heptadecene** should be conducted in a properly functioning chemical fume hood to ensure adequate ventilation.[1]
- Keep the container tightly closed when not in use.[1]
- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[1][6]

### 2. Handling:

- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Avoid breathing vapor, mist, or gas.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Measure and dispense the chemical carefully to avoid splashes and spills.

### 3. In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Seek medical attention.[\[1\]](#)
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#) If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek immediate medical attention.[\[1\]](#)

### 4. Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite, sand, or earth.[\[1\]](#)
- Collect the absorbed material and place it in a suitable, sealed container for disposal.[\[1\]](#)
- Avoid runoff into storm sewers and ditches.[\[1\]](#)

## Disposal Plan

All **1-Heptadecene** waste is considered chemical waste and must be disposed of in accordance with institutional, local, state, and federal regulations.[\[1\]](#)

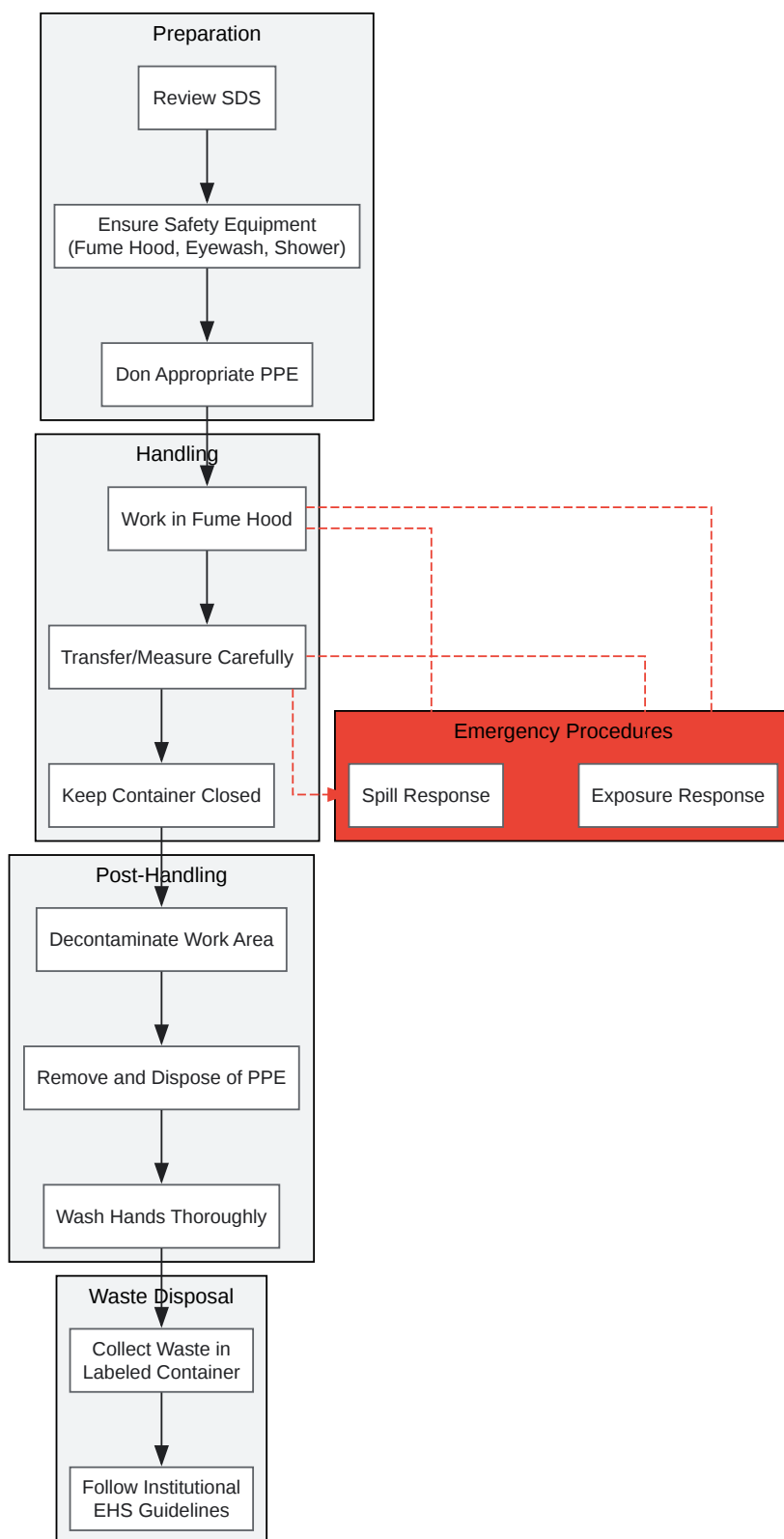
- **Waste Collection:** Collect all **1-Heptadecene** waste, including contaminated absorbent materials, in a designated, properly labeled, and sealed container.
- **Waste Classification:** Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[\[1\]](#)
- **Disposal Route:** Contact your institution's environmental health and safety (EHS) office for guidance on proper disposal procedures. Do not mix with other waste streams unless explicitly permitted.

## Quantitative Data Summary

The following table summarizes key physical and chemical properties of **1-Heptadecene** relevant to its safe handling.

Property	Value
Molecular Formula	C <sub>17</sub> H <sub>34</sub>
Molecular Weight	238.46 g/mol <a href="#">[6]</a>
Appearance	Pale yellow or light yellow liquid <a href="#">[1]</a> <a href="#">[6]</a>
Boiling Point	300 °C / 572 °F <a href="#">[6]</a>
Melting Point	10 °C / 50 °F <a href="#">[6]</a>
Flash Point	> 110 °C / > 230 °F <a href="#">[1]</a>
Specific Gravity	0.790 <a href="#">[6]</a>

## Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **1-Heptadecene**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. 1-Heptadecene | C17H34 | CID 23217 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Heptadecene | 6765-39-5 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 4. 1-Heptadecene [Standard Material for GC], 5ML | Labscoop [labscoop.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. fishersci.com [fishersci.com]
- 7. sds.metasci.ca [sds.metasci.ca]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-Heptadecene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7770497#personal-protective-equipment-for-handling-1-heptadecene]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)